

BI-9466 In Vitro Assay Application Notes and Protocols

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Compound of Interest

Compound Name: BI-9466

Cat. No.: B15588848

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Introduction

BI-9466 is a chemical compound widely utilized in biomedical research as a negative control for its structurally similar analog, BI-9321.^{[1][2][3]} BI-9321 is a potent and selective antagonist of the PWWP1 domain of the Nuclear Receptor Binding SET Domain Protein 3 (NSD3).^{[1][2][3]} The NSD3 protein is a histone methyltransferase that plays a crucial role in regulating gene transcription and is implicated in the development of various cancers, including acute myeloid leukemia (AML).^{[2][4]} **BI-9466**, being significantly less active against the NSD3-PWWP1 domain, serves as an essential tool to ensure that the observed biological effects of BI-9321 are due to its specific on-target activity.^{[1][3]}

These application notes provide detailed protocols for in vitro assays involving **BI-9466** to assess its lack of biological activity and to serve as a negative control in studies investigating the function of the NSD3-PWWP1 domain.

Data Presentation

The following tables summarize the comparative in vitro and cellular activities of BI-9321 and its negative control, **BI-9466**, demonstrating the significantly lower potency of **BI-9466**.

Table 1: Comparative In Vitro Binding Affinity

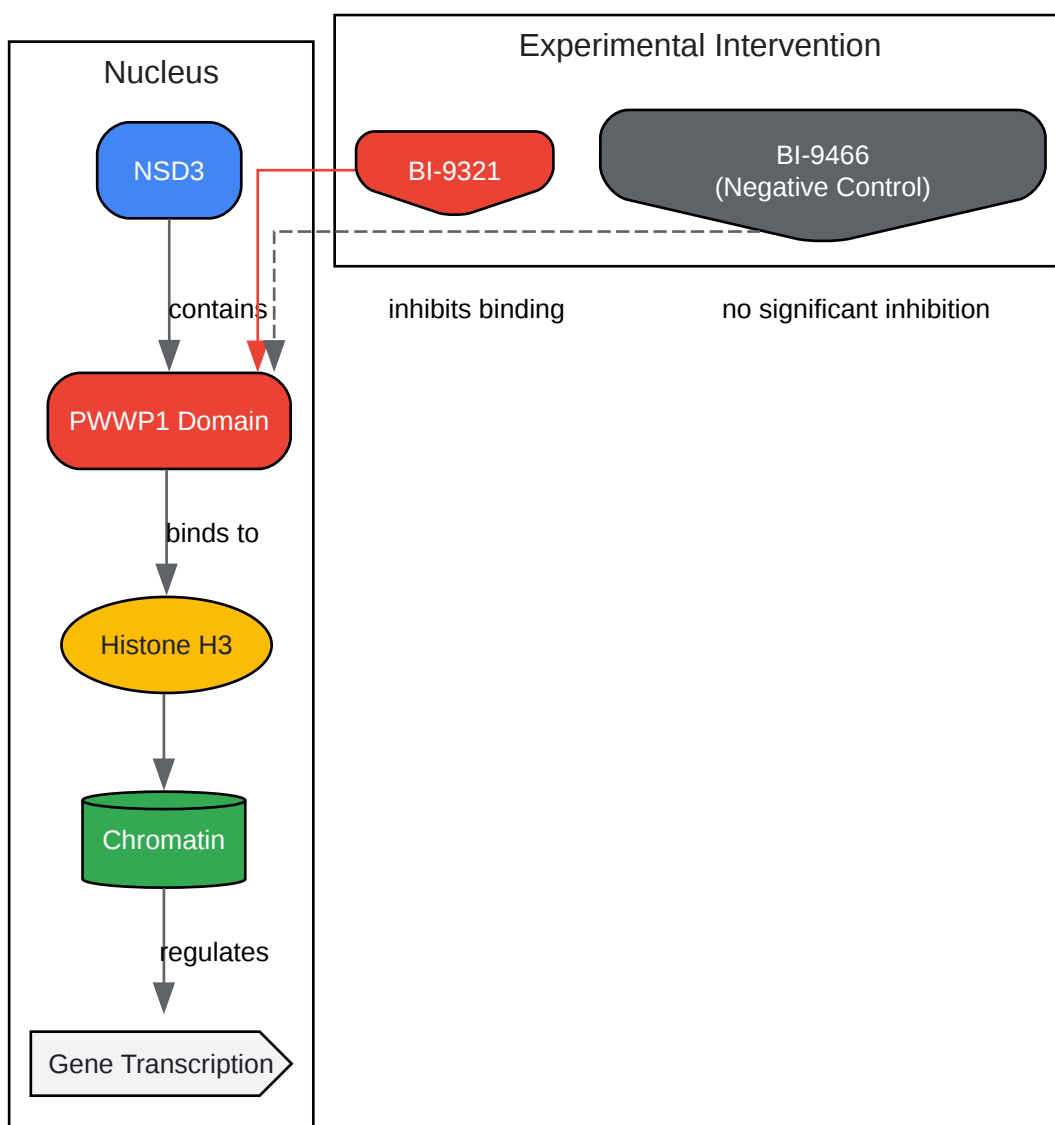
Compound	Assay	Target Domain	Kd (nM)	Reference
BI-9321	Surface Plasmon Resonance (SPR)	NSD3-PWWP1	166	[1] [3]
BI-9466	Surface Plasmon Resonance (SPR)	NSD3-PWWP1	144,000	[3]

Table 2: Comparative In Vitro and Cellular Inhibition

Compound	Assay	Target/Process	IC50 (nM)	Reference
BI-9321	TR-FRET	NSD3-PWWP1 Interaction	203	[3]
BI-9466	TR-FRET	NSD3-PWWP1 Interaction	120,000	[3]
BI-9321	NanoBRET Cellular Assay	H3-NSD3-PWWP1 Interaction (U2OS cells)	1,200	[1] [5]
BI-9466	NanoBRET Cellular Assay	H3-NSD3-PWWP1 Interaction (U2OS cells)	>200,000	[1]

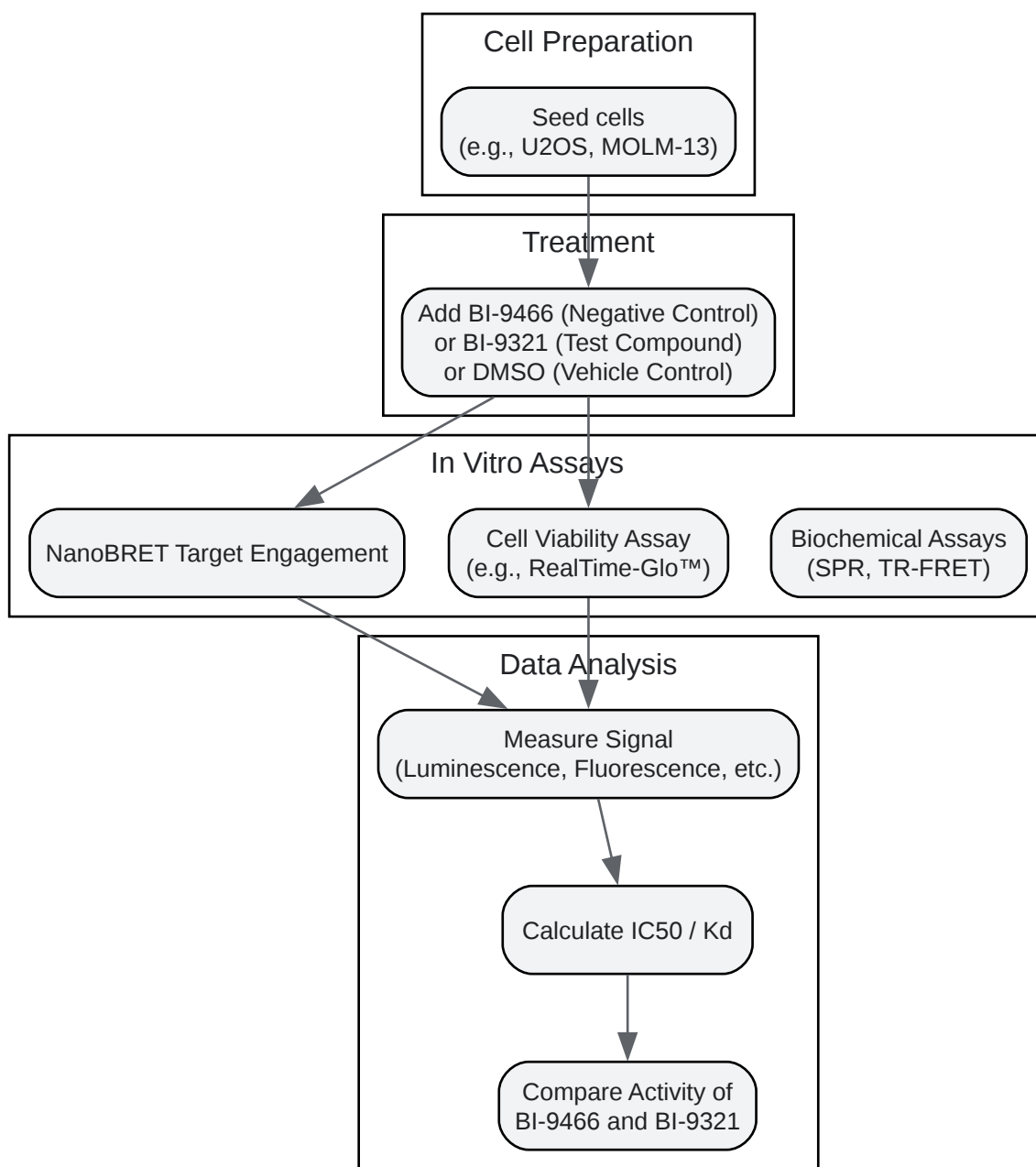
Signaling Pathways and Experimental Workflows

To visually represent the mechanisms and procedures, the following diagrams are provided.



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Caption: NSD3-PWWP1 signaling and points of intervention.



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References

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